

How to prepare 4-Octyl itaconate stock solutions for experiments

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Compound of Interest

Compound Name: 4-Octyl itaconate

CAS No.: 3133-16-2

Cat. No.: B1664619

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Technical Support Center: 4-Octyl Itaconate

Welcome to the technical support center for **4-Octyl itaconate** (4-OI). This resource is designed to assist researchers, scientists, and drug development professionals in successfully preparing and utilizing **4-Octyl itaconate** stock solutions for experimental use.

Frequently Asked Questions (FAQs)

What is 4-Octyl itaconate?

4-Octyl itaconate is a cell-permeable prodrug form of itaconate, an endogenous metabolite produced during the Krebs cycle.^{[1][2]} It is widely used in research to study the anti-inflammatory and antioxidant effects of itaconate.^{[3][4]} 4-OI activates the transcription factor Nrf2 by alkylating its inhibitor, Keap1, leading to the expression of antioxidant genes.

What are the common solvents for dissolving 4-Octyl itaconate?

4-Octyl itaconate is a crystalline solid that is soluble in several organic solvents. The most common and recommended solvent is Dimethyl Sulfoxide (DMSO). It is also soluble in Dimethylformamide (DMF) and Ethanol.

What is the recommended storage condition for 4-Octyl itaconate?

For long-term stability, **4-Octyl itaconate** powder should be stored at -20°C. Under these conditions, it is stable for at least four years. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to one year. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

What are typical working concentrations for cell-based assays?

The optimal concentration of **4-Octyl itaconate** will vary depending on the cell type and experimental design. However, published studies have used a range of concentrations, typically from 62.5 µM to 250 µM. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific assay.

Troubleshooting Guides

Problem: My 4-Octyl itaconate is not dissolving completely.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit in the chosen solvent.
- Solution:
 - Refer to the solubility data table below to ensure you are within the soluble range.
 - Gentle warming and vortexing or sonication can aid in dissolution. For DMSO, sonication is recommended to achieve higher concentrations.
 - When using DMSO, ensure it is fresh and not moisture-absorbing, as this can reduce solubility.

Problem: I am observing precipitation in my stock solution after freezing.

- Possible Cause: The stock solution was not allowed to come to room temperature completely before use, or the concentration is too high for stable storage at -20°C.
- Solution:
 - Before use, warm the frozen stock solution to room temperature and vortex thoroughly to ensure all solute is redissolved.
 - If precipitation persists, consider preparing a slightly lower concentration stock solution for long-term storage.

Problem: I am observing cellular toxicity in my experiments.

- Possible Cause: The concentration of **4-Octyl itaconate** or the solvent (e.g., DMSO) is too high for your specific cell line.
- Solution:
 - Perform a cell viability assay (e.g., MTT or CCK-8 assay) to determine the cytotoxic concentration of **4-Octyl itaconate** in your cell line.
 - Ensure the final concentration of the solvent in your cell culture medium is low (typically $\leq 0.1\%$ for DMSO) to minimize solvent-induced toxicity.
 - Include a vehicle control (solvent only) in your experiments to differentiate between compound- and solvent-induced effects.

Data Presentation

Solubility of 4-Octyl Itaconate

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	24.23 - 237.5	100 - 980.15
DMF	30	~123.8
Ethanol	30 - 48	~123.8 - 198.09

Note: The molecular weight of **4-Octyl itaconate** is approximately 242.31 g/mol . Solubility can vary slightly between batches and suppliers.

Storage Stability

Form	Storage Temperature	Stability
Crystalline Solid	-20°C	≥ 4 years
Solution in DMSO	-20°C	Up to 1 month
Solution in DMSO	-80°C	Up to 1 year

Experimental Protocols

Protocol 1: Preparation of a 100 mM 4-Octyl Itaconate Stock Solution in DMSO

Materials:

- **4-Octyl itaconate** powder (CAS: 3133-16-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **4-Octyl itaconate** based on the desired volume of stock solution. For 1 mL of a 100 mM solution, you will need 24.23 mg of **4-Octyl itaconate** (Molecular Weight = 242.31 g/mol).
- Weigh the calculated amount of **4-Octyl itaconate** powder and place it in a sterile vial.
- Add the appropriate volume of anhydrous DMSO to the vial.
- Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

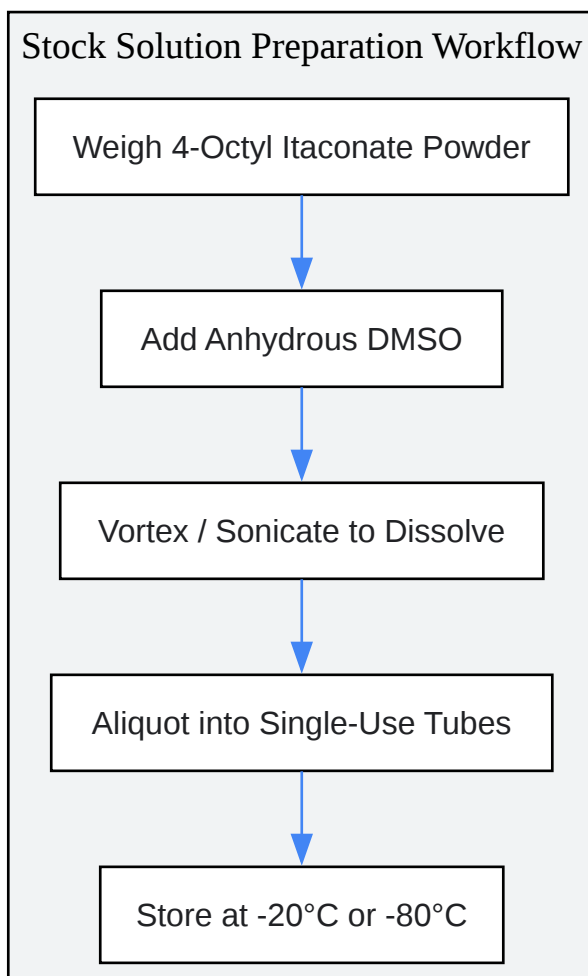
- 100 mM **4-Octyl itaconate** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

- Thaw a frozen aliquot of the 100 mM **4-Octyl itaconate** stock solution at room temperature.
- Vortex the stock solution gently to ensure it is homogeneous.
- Perform a serial dilution of the stock solution in your cell culture medium to achieve the desired final concentrations. For example, to prepare a 100 µM working solution, you would dilute the 100 mM stock solution 1:1000 in the culture medium.

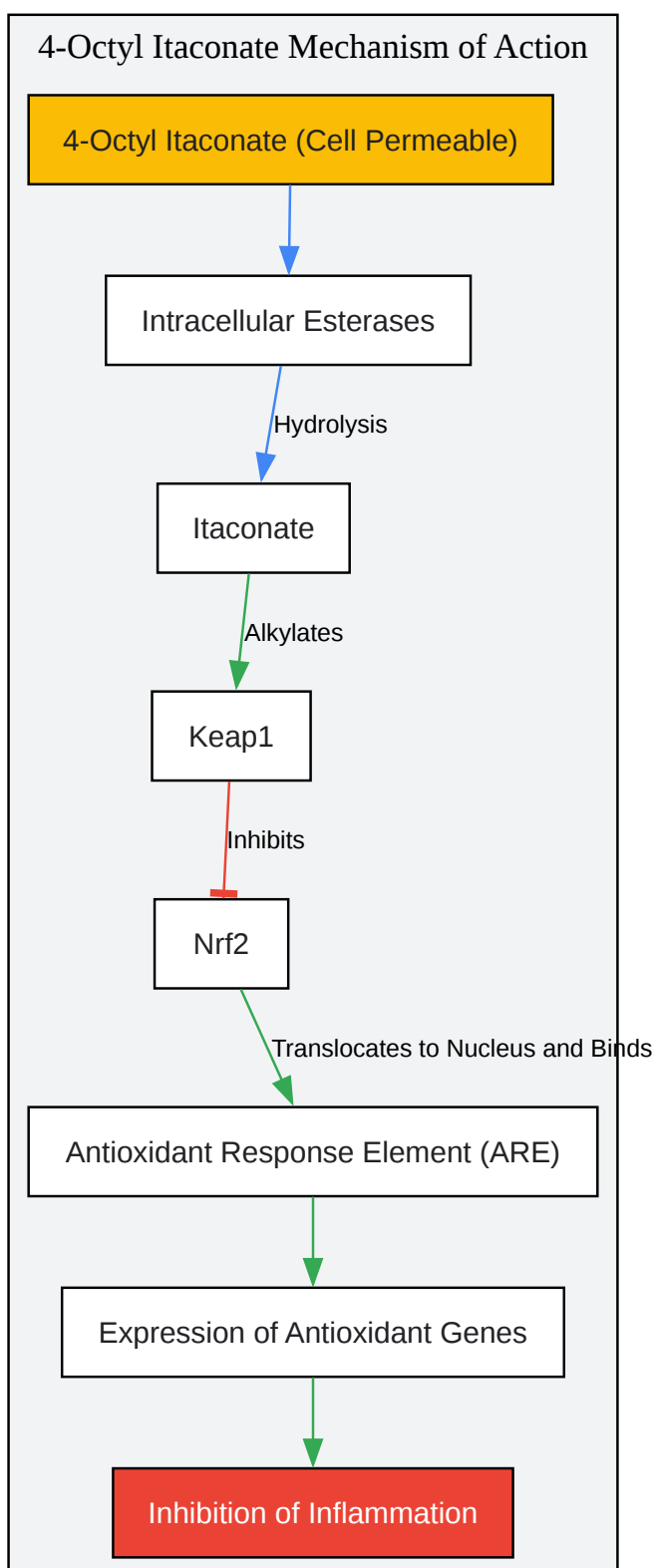
- Ensure the final concentration of DMSO in the culture medium is below the toxic level for your cells (typically $\leq 0.1\%$).
- Add the working solutions to your cell cultures and proceed with your experiment.

Visualizations



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Caption: Workflow for preparing **4-Octyl itaconate** stock solution.



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Caption: Simplified signaling pathway of **4-Octyl itaconate**.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. [stemcell.com](https://www.stemcell.com) [[stemcell.com](https://www.stemcell.com)]
- 3. [focusbiomolecules.com](https://www.focusbiomolecules.com) [[focusbiomolecules.com](https://www.focusbiomolecules.com)]
- 4. [glpbio.com](https://www.glpbio.com) [[glpbio.com](https://www.glpbio.com)]
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